

# An In-depth Technical Guide to Tridec-1-en-5-one

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *Tridec-1-EN-5-one*

Cat. No.: *B15472840*

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## Abstract

**Tridec-1-en-5-one** is a non-conjugated unsaturated ketone with the chemical formula  $C_{13}H_{24}O$ . This document provides a comprehensive overview of its molecular characteristics, a detailed experimental protocol for a general synthesis method applicable to this class of compounds, and a discussion of the potential significance of non-conjugated unsaturated ketones in synthetic chemistry and drug development. While specific biological activity for **Tridec-1-en-5-one** is not extensively documented, the structural motif of a long-chain unsaturated ketone is of interest in medicinal chemistry for the synthesis of complex molecular architectures.

## Molecular Profile

**Tridec-1-en-5-one** is a 13-carbon chain molecule featuring a terminal double bond between the first and second carbon atoms and a ketone functional group at the fifth carbon position. As a non-conjugated or isolated enone, the double bond and the carbonyl group are separated by more than one single bond, which influences its chemical reactivity compared to its conjugated isomers.

## Quantitative Data

The key molecular properties of **Tridec-1-en-5-one** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O	ChemSrc
Molecular Weight	196.33 g/mol	ChemSrc
CAS Number	38945-67-4	ChemSrc

## Synthesis of Non-Conjugated Unsaturated Ketones

A general and effective method for the synthesis of non-conjugated unsaturated ketones, such as **Tridec-1-en-5-one**, involves the Wacker oxidation of internal homoallyl alcohols. This approach provides a regioselective route to this class of compounds.

### Experimental Protocol: Synthesis of a Non-Conjugated Ketone via Wacker Oxidation

This protocol is adapted from a general method for the synthesis of non-conjugated unsaturated carbonyl compounds from internal homoallyl alcohols.

Materials:

- Internal homoallyl alcohol (e.g., a suitable precursor to **Tridec-1-en-5-one**)
- Palladium(II) chloride (PdCl<sub>2</sub>)
- Chromium trioxide (CrO<sub>3</sub>)
- Acetone
- Water
- Hydrochloric acid (HCl)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

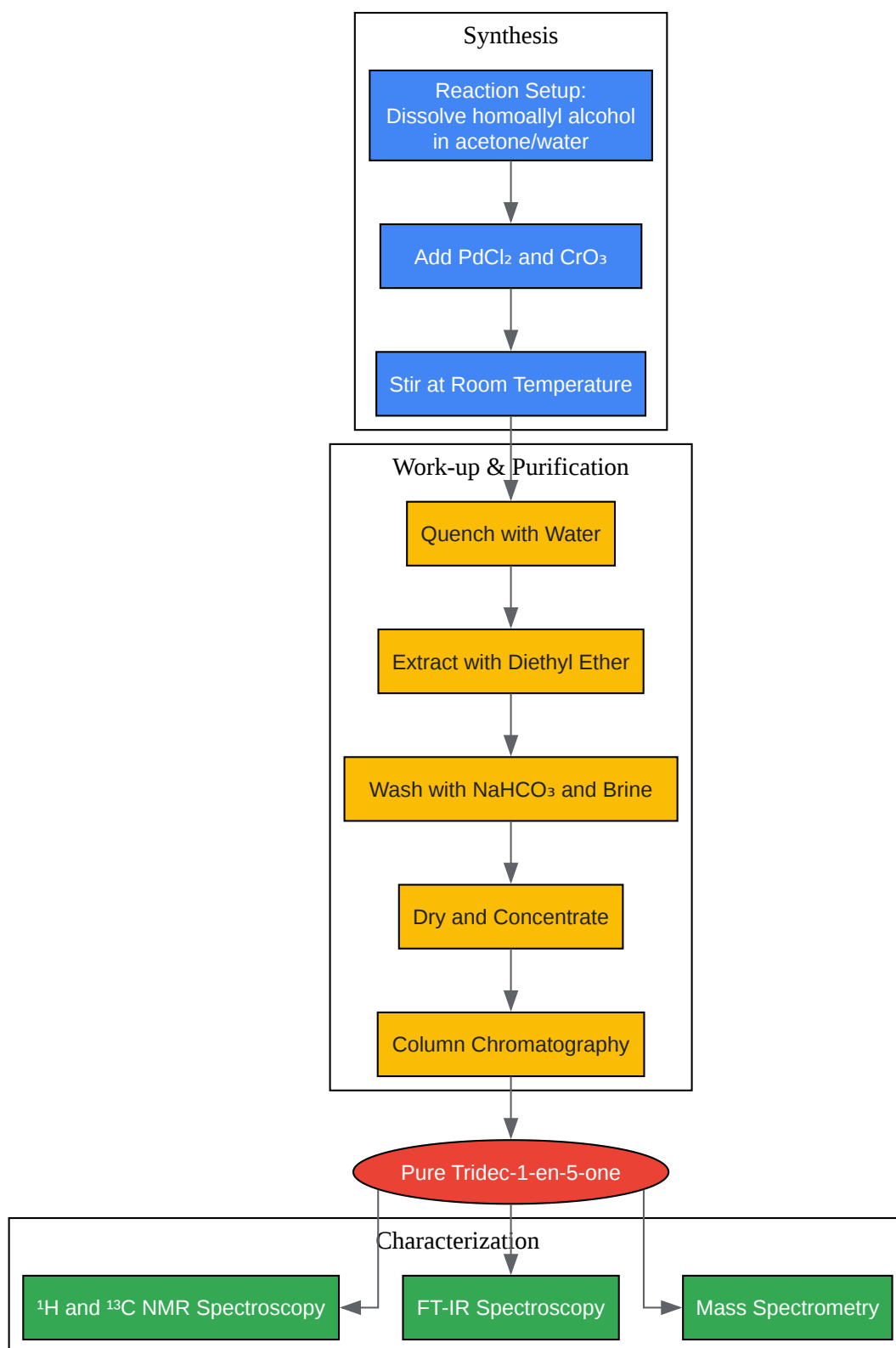
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

#### Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve the internal homoallyl alcohol (1.0 mmol) in a mixture of acetone (5 mL) and water (0.5 mL).
- **Catalyst and Oxidant Addition:** To this solution, add palladium(II) chloride (0.1 mmol) and chromium trioxide (0.5 mmol).
- **Reaction Execution:** Stir the reaction mixture vigorously at room temperature and monitor the progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion of the reaction, quench the reaction by adding water (10 mL) and extract the mixture with diethyl ether (3 x 15 mL).
- **Purification:** Combine the organic layers and wash with saturated sodium bicarbonate solution (2 x 10 mL) and brine (10 mL). Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- **Chromatography:** Purify the crude product by silica gel column chromatography using a hexane-ethyl acetate gradient to yield the pure non-conjugated unsaturated ketone.
- **Characterization:** Characterize the final product using spectroscopic methods such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and FT-IR to confirm its structure.

## Logical Workflow for Synthesis and Characterization

The general workflow for the synthesis and characterization of a non-conjugated unsaturated ketone like **Tridec-1-en-5-one** can be visualized as a series of sequential steps, from the initial reaction to the final product verification.



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A generalized workflow for the synthesis and characterization of **Tridec-1-en-5-one**.

## Relevance in Drug Development and Research

While specific biological activities of **Tridec-1-en-5-one** are not well-defined in publicly available literature, the class of  $\gamma,\delta$ -unsaturated ketones, to which it belongs, are valuable intermediates in organic synthesis. Their utility is recognized in the construction of a variety of molecular scaffolds.

$\gamma,\delta$ -Unsaturated ketones serve as versatile building blocks for the synthesis of heterocycles, carbocycles, and natural products. The presence of both a double bond and a carbonyl group, albeit non-conjugated, allows for a range of chemical transformations at two distinct reactive sites. For drug development professionals, access to such intermediates is crucial for the generation of novel molecular entities for screening and lead optimization. The long aliphatic chain of **Tridec-1-en-5-one** could be exploited to impart lipophilicity in drug candidates, potentially influencing their pharmacokinetic properties.

## Safety and Handling

As with any chemical compound, **Tridec-1-en-5-one** should be handled with appropriate safety precautions in a well-ventilated laboratory environment. Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)